

An In-depth Technical Guide to 4-Isopropylmorpholine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	4-Isopropylmorpholine
CAS No.:	1004-14-4
Cat. No.:	B085786

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Abstract

This technical guide provides a comprehensive overview of **4-isopropylmorpholine**, a substituted morpholine derivative of significant interest in synthetic and medicinal chemistry. We will delve into its fundamental physical and chemical properties, explore common synthetic routes and key chemical reactions, and discuss its analytical characterization. Furthermore, this guide will touch upon its current and potential applications, alongside essential safety and handling protocols. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this versatile chemical entity.

Chemical Identity and Structure

4-Isopropylmorpholine, also known as 4-(1-methylethyl)morpholine, is a tertiary amine featuring a morpholine ring N-substituted with an isopropyl group.^[1] This substitution significantly influences its physical and chemical behavior compared to the parent morpholine molecule.

Molecular Structure:

The structure of **4-isopropylmorpholine** consists of a saturated six-membered heterocyclic ring containing both an oxygen and a nitrogen atom, with the isopropyl group attached to the nitrogen.



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Figure 2: General Synthetic Workflow for **4-Isopropylmorpholine**

Experimental Protocol: Synthesis of **4-Isopropylmorpholine**

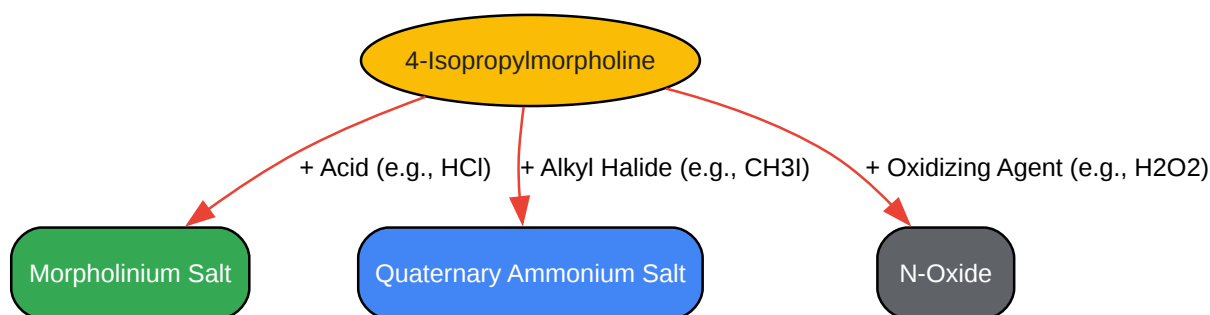
- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add morpholine (1.0 eq), a suitable solvent such as acetonitrile, and a base (e.g., potassium carbonate, 1.5 eq).
- **Addition of Alkylating Agent:** Slowly add 2-bromopropane (1.1 eq) to the stirred solution at room temperature.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts. Concentrate the filtrate under reduced pressure.
- **Extraction:** Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with water to remove any remaining salts and unreacted morpholine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by distillation under reduced pressure to obtain pure **4-isopropylmorpholine**.

Chemical Reactivity

As a tertiary amine, **4-isopropylmorpholine** exhibits characteristic reactivity. The lone pair of electrons on the nitrogen atom makes it a nucleophile and a base.

Key Reactions:

- Salt Formation: It readily reacts with acids to form the corresponding morpholinium salts.
- Quaternization: Reaction with alkyl halides can lead to the formation of quaternary ammonium salts.
- Oxidation: The nitrogen atom can be oxidized to form an N-oxide.



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Figure 3: Key Chemical Reactions of **4-Isopropylmorpholine**

Analytical Characterization

The structural elucidation and purity assessment of **4-isopropylmorpholine** are typically performed using a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the isopropyl group (a doublet for the six methyl protons and a septet for the methine proton) and the morpholine ring protons (two multiplets corresponding to the $-\text{CH}_2\text{-N-}$ and $-\text{CH}_2\text{-O-}$ groups). [2] * ^{13}C NMR: The carbon NMR spectrum will display distinct signals for the

methyl and methine carbons of the isopropyl group, as well as for the two different methylene carbons of the morpholine ring. [2]

- Infrared (IR) Spectroscopy: The IR spectrum will be characterized by C-H stretching vibrations of the alkyl groups and the C-O-C stretching of the morpholine ether linkage. The absence of an N-H stretch will confirm the tertiary nature of the amine. [2]
- Mass Spectrometry (MS): Mass spectrometry will show the molecular ion peak corresponding to the molecular weight of **4-isopropylmorpholine**. [2] Fragmentation patterns will likely involve the loss of the isopropyl group or cleavage of the morpholine ring.

Applications

Substituted morpholines are prevalent scaffolds in medicinal chemistry and materials science. [3] While specific applications of **4-isopropylmorpholine** are not extensively detailed in the public domain, its structural motifs suggest its utility as:

- A building block in drug discovery: The morpholine ring is a common feature in many approved drugs due to its favorable physicochemical properties, including metabolic stability and aqueous solubility. **4-isopropylmorpholine** can serve as a precursor for more complex molecules with potential biological activity.
- A catalyst or base in organic synthesis: As a tertiary amine, it can be employed as a non-nucleophilic base or as a catalyst in various organic transformations.
- A component in the synthesis of ionic liquids: The quaternization of the nitrogen atom can lead to the formation of morpholinium-based ionic liquids with potential applications as solvents or electrolytes.

Safety and Handling

4-Isopropylmorpholine is a hazardous chemical and must be handled with appropriate safety precautions. GHS Hazard Classification:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 4 - Harmful if swallowed, in contact with skin, or if inhaled.

- Skin Corrosion/Irritation: Category 1B - Causes severe skin burns and eye damage.
- Serious Eye Damage/Eye Irritation: Category 1 - Causes serious eye damage.
- Aquatic Hazard (Acute): Category 3 - Harmful to aquatic life.

Precautionary Measures: [\[4\]](#)[\[5\]](#)

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.
- Handling: Use only outdoors or in a well-ventilated area. Do not eat, drink, or smoke when using this product. Wash skin thoroughly after handling.
- Storage: Store in a well-ventilated place. Keep container tightly closed.
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a poison center or doctor. If on skin, take off immediately all contaminated clothing and rinse skin with water. If inhaled, remove person to fresh air and keep comfortable for breathing. If swallowed, rinse mouth. Do NOT induce vomiting.

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